

# An In-depth Technical Guide to 4- [(Dimethylamino)methyl]benzaldehyde: Properties and Reactivity

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## Compound of Interest

Compound Name:	4- [(Dimethylamino)methyl]benzaldehy
Cat. No.:	B1218930

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For the attention of: Researchers, scientists, and drug development professionals.

Disclaimer: Information regarding the specific compound **4-[(Dimethylamino)methyl]benzaldehyde** is limited in publicly available scientific literature. The majority of available data pertains to the isomeric compound, 4-(Dimethylamino)benzaldehyde. This guide provides the available information on **4-[(Dimethylamino)methyl]benzaldehyde** and, for comparative and informational purposes, includes a comprehensive overview of the well-characterized isomer, 4-(Dimethylamino)benzaldehyde, with clear distinctions made between the two compounds.

## 4-[(Dimethylamino)methyl]benzaldehyde: Core Chemical Properties

Precise experimental data for **4-[(Dimethylamino)methyl]benzaldehyde** is not extensively documented. The following information is based on data from chemical suppliers.

Property	Value
Molecular Formula	C <sub>10</sub> H <sub>13</sub> NO
Molecular Weight	163.22 g/mol
Physical Form	Liquid
Purity	Typically ≥97%
CAS Number	36874-95-0

## Reactivity of 4- [(Dimethylamino)methyl]benzaldehyde

Detailed studies on the reactivity of **4-[(Dimethylamino)methyl]benzaldehyde** are not readily available. However, its structure, containing a benzaldehyde group and a tertiary amine, suggests it would undergo reactions characteristic of these functional groups.

- Aldehyde Group Reactivity: The aldehyde functional group is expected to be the primary site of reactivity. It can undergo nucleophilic addition reactions, oxidation to a carboxylic acid, and reduction to an alcohol. It would likely participate in condensation reactions with amines to form Schiff bases and in reactions such as the Wittig reaction to form alkenes.
- Tertiary Amine Reactivity: The dimethylamino group, being a tertiary amine, is generally unreactive in many conditions but can act as a base or a nucleophile. The methylene bridge between the amine and the aromatic ring isolates the amine electronically from the aldehyde, meaning it will not have the same electron-donating resonance effect seen in its isomer, 4-(dimethylamino)benzaldehyde.

## Comparative Analysis: 4- (Dimethylamino)benzaldehyde

To provide a more comprehensive understanding and to highlight the distinct nature of the requested compound, this section details the well-documented properties and reactivity of its isomer, 4-(Dimethylamino)benzaldehyde (CAS Number: 100-10-7).

## Chemical Properties of 4-(Dimethylamino)benzaldehyde

Property	Value
Molecular Formula	C <sub>9</sub> H <sub>11</sub> NO
Molecular Weight	149.19 g/mol
Physical Form	Yellow to brown crystalline powder
Melting Point	72-75 °C
Boiling Point	176-177 °C at 17 mmHg
Solubility	Generally soluble in organic solvents like ethanol, acetone, and chloroform; limited solubility in water.

## **Reactivity and Synthetic Applications of 4-(Dimethylamino)benzaldehyde**

The direct attachment of the strong electron-donating dimethylamino group to the aromatic ring significantly influences the reactivity of the aldehyde group in 4-(Dimethylamino)benzaldehyde, making it a versatile reagent in organic synthesis.

- Condensation Reactions: It readily undergoes condensation reactions with primary amines and compounds containing active methylene groups. A notable application is in the synthesis of Schiff bases.
- Ehrlich's Reagent: It is the key component of Ehrlich's reagent, used for the detection of indoles, and Kovac's reagent, for the detection of indole production by microorganisms. The electrophilic aldehyde reacts with the electron-rich C2 position of the indole ring to produce a colored adduct.
- Dye Synthesis: 4-(Dimethylamino)benzaldehyde is a crucial precursor in the synthesis of various dyes and pigments, including stilbene and triphenylmethane dyes.

## **Experimental Protocols for 4-(Dimethylamino)benzaldehyde**

## Synthesis of 4-(Dimethylamino)benzaldehyde via the Vilsmeier-Haack Reaction

This common method involves the formylation of N,N-dimethylaniline.

- Procedure:

- Phosphorus oxychloride ( $\text{POCl}_3$ ) is slowly added to cooled N,N-dimethylformamide (DMF) to form the Vilsmeier reagent.
- N,N-dimethylaniline is then added dropwise to the Vilsmeier reagent.
- The reaction mixture is heated to promote the formylation reaction.
- The reaction is quenched with ice water and neutralized with a base (e.g., sodium hydroxide) to precipitate the product.
- The crude product is then purified by filtration and washing.

Caption: Vilsmeier-Haack synthesis of 4-(Dimethylamino)benzaldehyde.

## Schiff Base Formation

A general procedure for the reaction of 4-(Dimethylamino)benzaldehyde with a primary amine.

- Procedure:

- Equimolar amounts of 4-(Dimethylamino)benzaldehyde and a primary amine are dissolved in a suitable solvent, such as ethanol or methanol.
  - A catalytic amount of acid (e.g., acetic acid) is often added.
  - The mixture is heated under reflux for a specified period.
  - The resulting Schiff base often precipitates upon cooling and can be isolated by filtration.
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